1-(2-Chlorophenyl)propan-1-amine hydrochloride as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*1-(2-Chlorophenyl)propan-1-amine hydrochloride*
CAS No.:	*40023-85-6*
Cat. No.:	*B1530357*

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Technical Dossier: 1-(2-Chlorophenyl)propan-1-amine Hydrochloride

Document Type: Application Note & Protocol Guide Subject: Synthesis, Characterization, and Derivatization of a Sterically Demanding Benzylic Amine Target Audience: Process Chemists, Medicinal Chemists, Drug Development Scientists

Part 1: Executive Summary & Chemical Profile

1-(2-Chlorophenyl)propan-1-amine hydrochloride is a specialized chiral building block used in the synthesis of CNS-active agents, kinase inhibitors, and GPCR ligands. Unlike its regioisomer (the amphetamine analog 1-(2-chlorophenyl)propan-2-amine), this benzylic amine serves as a versatile "linker" scaffold. The presence of the ortho-chlorine atom introduces significant steric bulk and electronic variation, influencing the binding affinity and metabolic stability of downstream pharmaceutical candidates.

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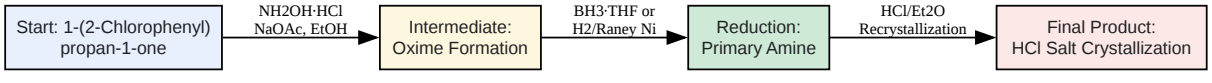
Chemical Identity

Parameter	Detail
IUPAC Name	1-(2-Chlorophenyl)propan-1-amine hydrochloride
Common Name	-Ethyl-2-chlorobenzylamine HCl
CAS Number	1213532-54-7 (R-isomer specific); Generic varies
Molecular Formula	C H ClN HCl
Molecular Weight	169.65 (Free base) / 206.11 (HCl Salt)
Key Feature	Benzylic primary amine with ortho-steric hindrance

Part 2: Synthesis Protocol (The Oxime Route)

Context: Direct reductive amination of the corresponding ketone (2'-chloropropiophenone) often leads to significant alcohol byproducts due to the electron-withdrawing nature of the ortho-chloro group. The Oxime Reduction Route described below offers higher specificity and yield for the primary amine.

Workflow Diagram



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Caption: Stepwise conversion of 2'-chloropropiophenone to the target amine salt via oxime isolation to minimize side reactions.

Detailed Methodology

Step 1: Oxime Formation

- Reagents: Charge a reaction vessel with 1-(2-chlorophenyl)propan-1-one (1.0 equiv), Hydroxylamine hydrochloride (1.5 equiv), and Sodium Acetate (1.5 equiv) in Ethanol (10 vol).
- Reaction: Reflux at 80°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2) for disappearance of the ketone.
- Workup: Concentrate ethanol under reduced pressure. Resuspend residue in water and extract with Ethyl Acetate (3x). Dry organics over MgSO

  and concentrate to yield the crude oxime.

Step 2: Reduction to Primary Amine

Note: Borane reduction is preferred over catalytic hydrogenation if dehalogenation (loss of Cl) is a risk.

- Setup: Dissolve crude oxime in anhydrous THF under Nitrogen atmosphere.
- Addition: Add Borane-THF complex (1.0 M, 3.0 equiv) dropwise at 0°C.
- Reflux: Heat to reflux for 12–16 hours.
- Quench: Cool to 0°C. Carefully add Methanol followed by 6M HCl to hydrolyze the boron complex. Reflux for 1 hour to cleave the borane-amine adduct.
- Isolation: Basify aqueous layer to pH >12 with NaOH. Extract with DCM.[1][2]

Step 3: Hydrochloride Salt Formation[3]

- Precipitation: Dissolve the free amine oil in minimal diethyl ether or isopropyl acetate.
- Acidification: Add 2.0 M HCl in diethyl ether dropwise with vigorous stirring at 0°C. White precipitate forms immediately.

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- Filtration: Collect solids by filtration under Nitrogen. Wash with cold ether.
- Drying: Dry in a vacuum oven at 40°C over P

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Part 3: Quality Control & Characterization

Trustworthiness: A self-validating system requires checking both chemical purity and isomeric integrity.

Test	Method	Acceptance Criteria
HPLC Purity	C18 Column, ACN/H2O (0.1% TFA) gradient	> 98.0% Area
Chiral HPLC	Chiralcel OD-H or AD-H, Hexane/IPA	> 99% ee (if resolving)
1H NMR	400 MHz, DMSO-d6	Confirm propyl chain triplet/multiplet and aromatic pattern.
Residual Solvent	GC-Headspace	< 5000 ppm (Ethanol/THF)

Key NMR Signals (DMSO-d6):

- 8.5–8.8 (br s, 3H, NH

)
- 4.4–4.6 (m, 1H, Ar-CH-N)
- 1.8–2.0 (m, 2H, -CH

  -)
- 0.8 (t, 3H, -CH

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- Diagnostic: The ortho-Cl substituent causes a downfield shift and distinct splitting in the aromatic region compared to the unsubstituted analog.

Part 4: Application Protocols (Derivatization)

This intermediate is most commonly used to introduce the 1-(2-chlorophenyl)propyl moiety into larger scaffolds via Amide Coupling or SNAr reactions.

Protocol A: Amide Coupling (General Library Synthesis)

Objective: Coupling with a carboxylic acid (R-COOH) to form an amide.

- Activation: Dissolve Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in DMF. Add DIPEA (3.0 equiv). Stir for 10 mins.
- Addition: Add 1-(2-Chlorophenyl)propan-1-amine HCl (1.0 equiv).
- Reaction: Stir at RT for 2–4 hours.
- Validation: LC-MS check for [M+H]

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- Insight: The ortho-chloro group creates steric hindrance. If conversion is low, switch to more reactive coupling agents (e.g., T3P in EtOAc) or convert the acid to an acid chloride first.

Protocol B: Reductive Amination (Secondary Amine Synthesis)

Objective: Synthesis of N-alkylated derivatives.

- Imine Formation: Mix Amine HCl (1.0 equiv) and Aldehyde (1.1 equiv) in DCE (Dichloroethane). Add DIPEA (1.0 equiv) to freebase in situ. Stir 30 mins.
- Reduction: Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv).
- Time: Stir 12–24 hours.

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- Note: Use STAB instead of Cyanoborohydride to avoid toxic byproducts and ensure mono-alkylation.

Part 5: Safety & Handling

- Hazard Identification: The free base is an irritant and potentially corrosive. The HCl salt is hygroscopic and an irritant to eyes/lungs.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Hygroscopic nature requires tight sealing.
- Decomposition: Avoid strong oxidizers. The benzylic position is susceptible to oxidation upon prolonged exposure to air/light.

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